

A Comprehensive Technical Guide to the Safe Handling of 2,5-Pyridinedicarboxylic Acid

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Compound of Interest

Compound Name: 2,5-Pyridinedicarboxylic acid

Cat. No.: B142978

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety, handling, and GHS information for **2,5-Pyridinedicarboxylic acid** (CAS No. 100-26-5), also known as Isocinchomeric acid. The information is compiled and presented to meet the needs of laboratory personnel and those involved in drug development, ensuring safe handling and use of this compound.

GHS Hazard Identification and Classification

2,5-Pyridinedicarboxylic acid is classified as a hazardous substance under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are related to irritation of the skin, eyes, and respiratory system.^{[1][2][3]}

Table 1: GHS Classification for **2,5-Pyridinedicarboxylic Acid**

Hazard Class	Hazard Category
Skin Corrosion/Irritation	Category 2
Serious Eye Damage/Eye Irritation	Category 2 / 2A
Specific target organ toxicity — Single exposure	Category 3 (Respiratory system)
Acute toxicity, Oral	Category 4
Acute aquatic toxicity	Category 1
Chronic aquatic toxicity	Category 1

Source:[1][3][4][5]

The GHS pictograms associated with these classifications are:

alt text

alt text

Signal Word:Warning[2][5]

Hazard Statements:[2][3][4][5]

- H302: Harmful if swallowed.[4]
- H315: Causes skin irritation.[2][3]
- H319: Causes serious eye irritation.[2][3]
- H335: May cause respiratory irritation.[2]
- H410: Very toxic to aquatic life with long lasting effects.[4]

Precautionary Measures and Safe Handling

Adherence to the following precautionary statements is crucial for minimizing risks associated with handling **2,5-Pyridinedicarboxylic acid**.

Table 2: Precautionary Statements for **2,5-Pyridinedicarboxylic Acid**

Type	Code	Statement
Prevention	P261	Avoid breathing dust/fume/gas/mist/vapours/spray.[2]
P264	Wash face, hands and any exposed skin thoroughly after handling.[1]	
P270	Do not eat, drink or smoke when using this product.[4]	
P271	Use only outdoors or in a well-ventilated area.[1]	
P273	Avoid release to the environment.[4]	
P280	Wear protective gloves/protective clothing/eye protection/face protection.[1]	
Response	P301 + P312	IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.[4]
P302 + P352	IF ON SKIN: Wash with plenty of soap and water.[1]	
P304 + P340	IF INHALED: Remove victim to fresh air and keep at rest in a position comfortable for breathing.	
P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1][2]	

P312	Call a POISON CENTER or doctor/physician if you feel unwell.	
P330	Rinse mouth.[4]	
P332 + P313	If skin irritation occurs: Get medical advice/attention.	
P337 + P313	If eye irritation persists: Get medical advice/attention.	
P362	Take off contaminated clothing and wash before reuse.	
P391	Collect spillage.[4]	
Storage	P403 + P233	Store in a well-ventilated place. Keep container tightly closed.
P405	Store locked up.[1]	
Disposal	P501	Dispose of contents/container to an approved waste disposal plant.[1][4]

Source:[1][2][4]

Handling and Storage Procedures

- Handling: Avoid contact with skin and eyes.[1] Do not breathe dust.[1] Do not ingest.[1] Use only in a well-ventilated area.[1] Wash hands thoroughly after handling.[1]
- Storage: Keep in a dry, cool, and well-ventilated place.[1] Keep the container tightly closed.[1] Store locked up.[1] Incompatible materials to avoid are strong oxidizing agents.[1]

Emergency Procedures

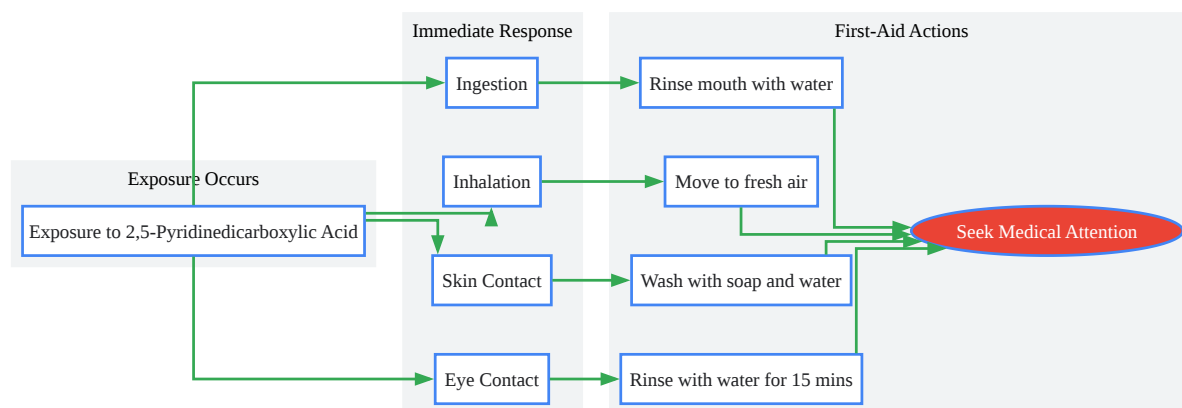
First-Aid Measures

Immediate and appropriate first-aid is critical in the event of exposure.

Table 3: First-Aid Measures for **2,5-Pyridinedicarboxylic Acid**

Exposure Route	First-Aid Procedure
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention. [1]
Skin Contact	Wash off immediately with soap and plenty of water while removing all contaminated clothes and shoes. Get medical attention. [1]
Inhalation	Remove from exposure, lie down. Remove to fresh air. If not breathing, give artificial respiration. Get medical attention. [1]
Ingestion	Clean mouth with water. Get medical attention. [1] Never give anything by mouth to an unconscious person. [2]

Source:[\[1\]](#)[\[2\]](#)



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Caption: First-aid response workflow for exposure to **2,5-Pyridinedicarboxylic acid**.

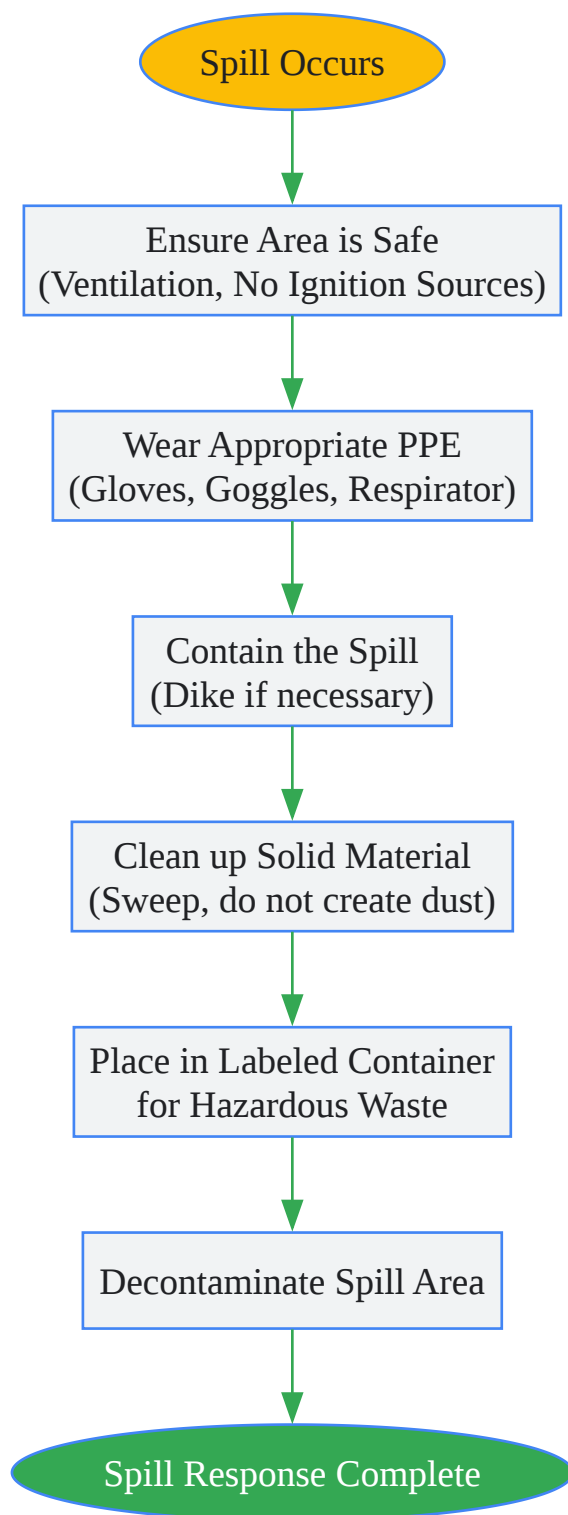
Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[2]
- Specific Hazards: During a fire, hazardous decomposition products such as nitrogen oxides (NO_x), carbon monoxide (CO), and carbon dioxide (CO₂) may be produced.[1]
- Protective Equipment: As in any fire, wear a self-contained breathing apparatus (SCBA) with pressure-demand (MSHA/NIOSH approved or equivalent) and full protective gear.[1]

Accidental Release Measures

- Personal Precautions: Ensure adequate ventilation.[1] Use personal protective equipment as required.[1] Avoid breathing dust.[2]

- Environmental Precautions: Do not let the product enter drains.[2]
- Methods for Containment and Cleaning Up: Sweep up and shovel into suitable containers for disposal.[1] Avoid creating dust.[2]



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Caption: Workflow for responding to a spill of **2,5-Pyridinedicarboxylic acid**.

Exposure Controls and Personal Protection

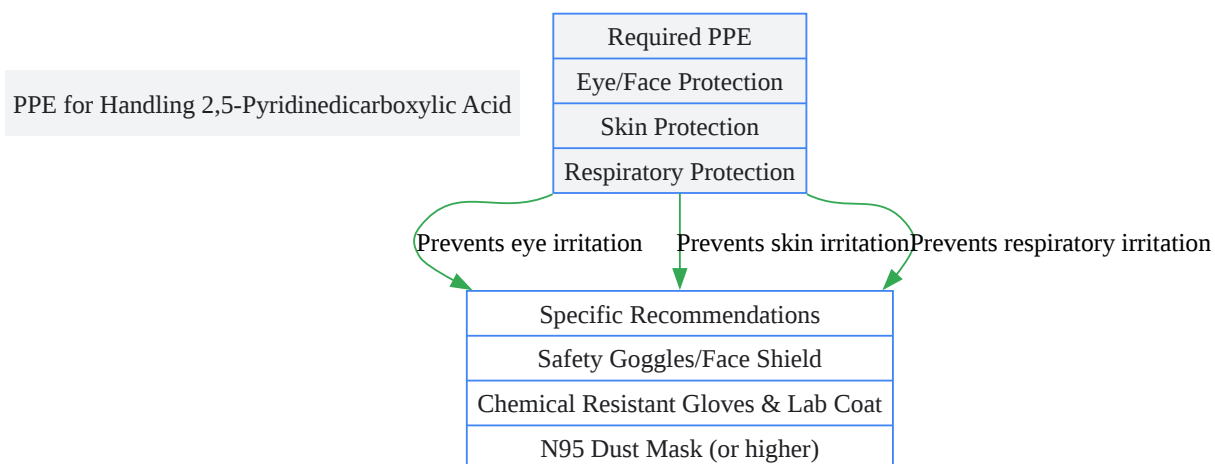
Engineering controls and personal protective equipment (PPE) are essential to prevent exposure.

- Engineering Measures: Ensure adequate ventilation, especially in confined areas.^[1]
Eyewash stations and safety showers should be close to the workstation location.^[1]
- Personal Protective Equipment (PPE):

Table 4: Recommended Personal Protective Equipment (PPE)

Protection Type	Specification
Eye/Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166. ^[1]
Skin and Body Protection	Wear appropriate protective gloves and clothing to prevent skin exposure.
Respiratory Protection	A NIOSH/MSHA or European Standard EN 149 approved respirator should be used if exposure limits are exceeded or if irritation or other symptoms are experienced. A dust mask of type N95 (US) is recommended. ^[5]

Source:^[1]^[5]



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Caption: Recommended PPE for handling **2,5-Pyridinedicarboxylic acid**.

Physical and Chemical Properties

Table 5: Physical and Chemical Properties of **2,5-Pyridinedicarboxylic Acid**

Property	Value
Molecular Formula	C ₇ H ₅ NO ₄
Molecular Weight	167.12 g/mol
Appearance	Solid
Melting Point	242-247 °C (decomposes)
Flash Point	Not applicable

Source:[5]

Stability and Reactivity

- Reactivity: No known hazardous reactions under normal processing.[1]
- Chemical Stability: Stable under normal conditions.[1]
- Conditions to Avoid: Incompatible products.
- Incompatible Materials: Strong oxidizing agents.[1]
- Hazardous Decomposition Products: Under fire conditions, may produce Nitrogen oxides (NO_x), Carbon monoxide (CO), and Carbon dioxide (CO₂).[1]

Toxicological and Ecological Information

Toxicological Information

- Acute Toxicity: Harmful if swallowed.[4]
- Skin Corrosion/Irritation: Causes skin irritation.[1][2]
- Serious Eye Damage/Eye Irritation: Causes serious eye irritation.[1][2]
- Respiratory Irritation: May cause respiratory irritation.[1][2] The target organ is the respiratory system.[5]
- Carcinogenicity: There is no information available to indicate that this material is carcinogenic.

Ecological Information

- Ecotoxicity: Very toxic to aquatic life with long lasting effects.[4] Do not empty into drains.[1]
- Mobility: Is not likely mobile in the environment due to its low water solubility.[1]

Experimental Protocols

Detailed experimental protocols for toxicological and ecological studies are not typically provided in Safety Data Sheets. The GHS classifications are based on the results of studies conducted according to standardized guidelines (e.g., OECD Test Guidelines). For specific

experimental methodologies, researchers should consult relevant toxicological and ecotoxicological literature and databases.

Disposal Considerations

Waste from residues and unused products should be disposed of in accordance with federal, state, and local environmental control regulations.^[1] Dispose of contents/container to an approved waste disposal plant.^{[1][4]}

This technical guide is intended to provide comprehensive safety and handling information for **2,5-Pyridinedicarboxylic acid**. It is imperative that all users of this chemical are familiar with its hazards and follow all recommended safety procedures to ensure a safe working environment. Always refer to the most current Safety Data Sheet (SDS) for this product before use.

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